

Application Notes and Protocols for 1H-Imidazole-4-methanol, 5-methyl-

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Compound of Interest

Compound Name: 1H-Imidazole-4-methanol, 5-methyl-

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Introduction

1H-Imidazole-4-methanol, 5-methyl-, a substituted imidazole derivative, presents a key structural motif in medicinal chemistry and drug discovery. Its heterocyclic core is a prevalent feature in numerous biologically active compounds. Accurate and reproducible preparation of stock solutions is fundamental for any experimental workflow, ensuring the integrity and consistency of screening and development assays. These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **1H-Imidazole-4-methanol, 5-methyl-**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1H-Imidazole-4-methanol, 5-methyl-** is provided in the table below. This information is essential for accurate calculations and preparation of stock solutions.

Property	Value	Source
Molecular Formula	C ₅ H ₈ N ₂ O	--INVALID-LINK--
Molecular Weight	112.13 g/mol	--INVALID-LINK--
Appearance	Reported as a solid for similar compounds.	N/A
Solubility	Information on the direct compound is limited. A structurally similar compound, 1H-Imidazole-4-methanol, 5-methyl-2-phenyl-, exhibits moderate solubility in polar organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[1] Another analog, (1-methyl-1H-imidazol-5-yl)methanol, is sparingly soluble in DMSO and slightly soluble in methanol.	
Storage	Store the solid compound in a cool (2-8°C), dry, and well-ventilated area, protected from light.[1] Stock solutions should be stored at -20°C or -80°C.	

Experimental Protocols

Safety Precautions

Before handling **1H-Imidazole-4-methanol, 5-methyl-**, it is crucial to consult the Safety Data Sheet (SDS). Based on data for similar imidazole-based compounds, the following precautions are recommended[2][3]:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[\[2\]](#)
- Avoid contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water.[\[2\]](#)[\[3\]](#)
- Take necessary precautions to prevent the formation of dust and aerosols.

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **1H-Imidazole-4-methanol, 5-methyl-** in DMSO. This is a common starting concentration for many biological assays.

Materials:

- **1H-Imidazole-4-methanol, 5-methyl-** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, the required mass of **1H-Imidazole-4-methanol, 5-methyl-** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 112.13 \text{ g/mol} \times 1000 \text{ mg/g} = 1.1213 \text{ mg}$
- Weigh the compound: Carefully weigh approximately 1.12 mg of **1H-Imidazole-4-methanol, 5-methyl-** using an analytical balance and transfer it to a sterile microcentrifuge tube.

- **Add solvent:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- **Dissolve the compound:** Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C in tightly sealed tubes, protected from light.

Preparation of Working Solutions

Working solutions for cellular or biochemical assays are typically prepared by diluting the high-concentration stock solution in the appropriate cell culture medium or assay buffer.

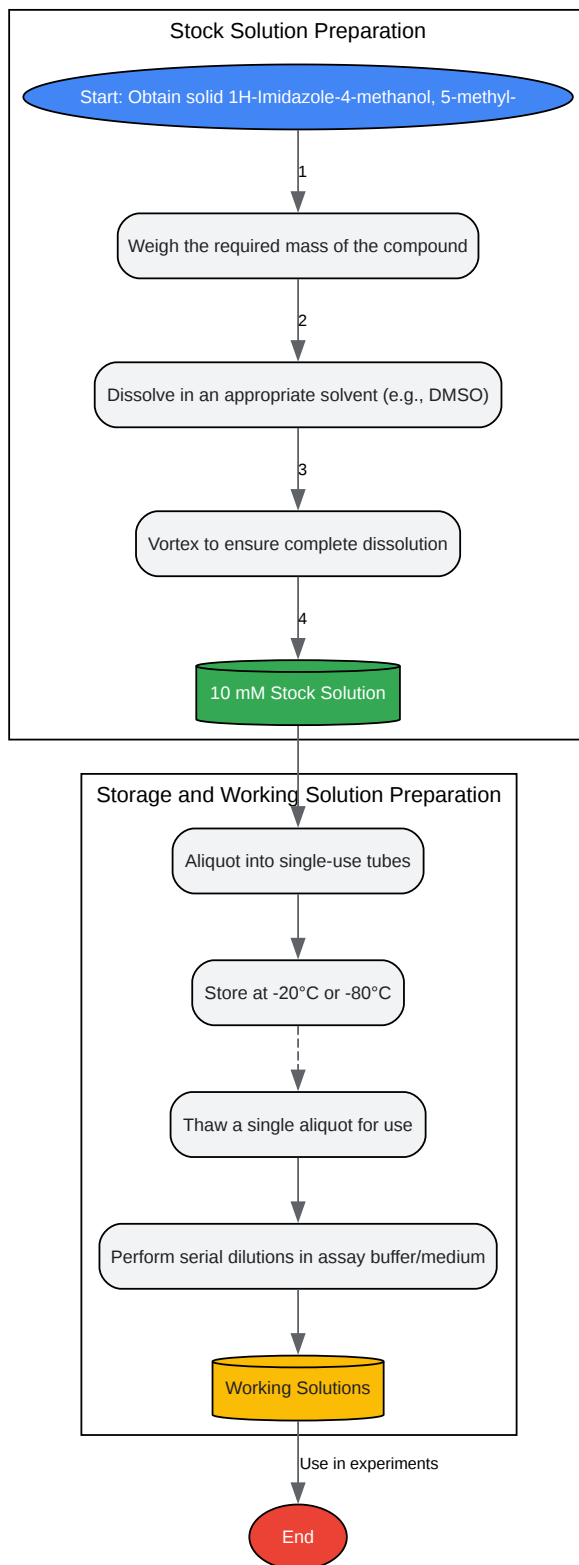
Important Considerations:

- The final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity.
- Perform serial dilutions to achieve the desired final concentrations.
- Always prepare fresh working solutions from the frozen stock on the day of the experiment.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the preparation of stock and working solutions of **1H-Imidazole-4-methanol, 5-methyl-**.

Workflow for Preparing Stock and Working Solutions

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References

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